

Physical and chemical properties of magnesium octanoate dihydrate

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Compound of Interest

Compound Name: Magnesium octanoate dihydrate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Magnesium Octanoate Dihydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **magnesium octanoate dihydrate**. It includes quantitative data, detailed experimental protocols, and visualizations to support research and development activities.

Chemical Identity and Structure

Magnesium octanoate, also known as magnesium caprylate, is the magnesium salt of octanoic acid.^{[1][2]} The dihydrate form incorporates two molecules of water into its structure.

- IUPAC Name: magnesium bis(octanoate)^[3]
- Synonyms: Magnesium caprylate, Octanoic acid magnesium salt, Magnesium octoate^{[1][2][3][4][5][6][7]}
- Molecular Formula: $C_{16}H_{34}MgO_6$ (for the dihydrate)^[8]
- Anhydrous Molecular Formula: $C_{16}H_{30}MgO_4$ ^[3]

- SMILES Code: CCCCCCCC([O-])=O.CCCCCCCC([O-])=O.[H]O[H].[H]O[H].[Mg+2][\[8\]](#)

Physical and Chemical Properties

Magnesium octanoate dihydrate is typically a white to off-white powder or crystalline solid.[\[4\]](#)
[\[9\]](#) Its properties are crucial for formulation, storage, and application in various fields, including pharmaceuticals and food science.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of magnesium octanoate. Note that some data pertains to the anhydrous form, as specified.

Table 1: General Physical and Chemical Properties

Property	Value	Reference
Appearance	White to off-white powder or crystals	[4] [9]
Molecular Weight (Dihydrate)	346.74 g/mol	[8]
Molecular Weight (Anhydrous)	310.71 g/mol	[3]
Assay	98.0% to 100.0%	[4] [5]
Moisture Content (by Karl Fischer)	≤ 6.0%	[4] [9]
Solubility	Insoluble in water	[4] [5] [9]

Table 2: Thermal Properties (Anhydrous Form)

Property	Value	Reference
Boiling Point	239.3 °C @ 760 mmHg (estimated)	[5]
Flash Point	107.4 °C (estimated)	[5]

Experimental Protocols

Synthesis of Magnesium Octanoate Dihydrate

A general synthetic method for magnesium octanoate involves the reaction of a soluble magnesium salt with a soluble octanoate salt.^[7]

Objective: To synthesize **magnesium octanoate dihydrate**.

Materials:

- N-octanoic acid
- Sodium hydroxide (NaOH)
- Magnesium chloride (MgCl_2)
- Deionized water
- Ethanol (for washing)

Procedure:

- **Prepare Sodium Octanoate:** Dissolve N-octanoic acid in an aqueous solution of sodium hydroxide in a 1:1 molar ratio to form a solution of sodium octanoate.
- **Precipitation:** In a separate vessel, prepare an aqueous solution of magnesium chloride.
- **Slowly add the magnesium chloride solution to the sodium octanoate solution with constant stirring.** A white precipitate of magnesium octanoate will form.
- **Isolation and Washing:** Isolate the precipitate by filtration. Wash the collected solid multiple times with deionized water to remove any unreacted salts (like NaCl), followed by a wash with ethanol to aid in drying.
- **Drying:** Dry the product in a vacuum oven at a low temperature (e.g., 40-50 °C) until a constant weight is achieved. The resulting product is **magnesium octanoate dihydrate**.

Diagram of Synthetic Workflow:

Caption: General workflow for the synthesis of **magnesium octanoate dihydrate**.

Analytical Characterization

A combination of chromatographic and spectroscopic techniques can be used for the characterization and quality control of **magnesium octanoate dihydrate**.^[8]

Objective: To confirm the identity, purity, and moisture content of the synthesized product.

Methodologies:

- High-Performance Liquid Chromatography (HPLC):
 - Purpose: To determine the purity of the compound and quantify the octanoate content.
 - Mobile Phase: A suitable mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile).
 - Column: C18 reverse-phase column.
 - Detection: UV detector at an appropriate wavelength (e.g., ~210 nm).
- Karl Fischer Titration:
 - Purpose: To accurately determine the water content and confirm the dihydrate stoichiometry.
 - Method: Volumetric or coulometric Karl Fischer titration.
- Spectroscopy (FTIR, NMR):
 - Fourier-Transform Infrared Spectroscopy (FTIR): To identify characteristic functional groups. Look for strong carboxylate (COO^-) stretching bands and broad O-H stretching from the water of hydration.
 - Nuclear Magnetic Resonance (^1H -NMR): To confirm the structure of the octanoate chain. The presence of water can also be observed.^[10]
- Mass Spectrometry (LC-MS):

- Purpose: To confirm the molecular weight of the octanoate anion and identify any impurities.

Diagram of Analytical Workflow:

Caption: Analytical workflow for the characterization of **magnesium octanoate dihydrate**.

Applications in Drug Development and Physiological Role

Magnesium octanoate dihydrate is utilized as an excipient in food and pharmaceutical applications, serving as a binder, emulsifier, stabilizer, or anticaking agent.[3][4][9] In drug development, its primary significance comes from being a bioavailable source of magnesium.[6][7]

Magnesium is an essential mineral vital for numerous physiological processes. It is a cofactor in over 300 enzyme systems that regulate critical biochemical reactions in the body.[11]

Key Physiological Roles of Magnesium:

- Energy Production: Essential for ATP metabolism through oxidative phosphorylation and glycolysis.[11]
- Protein Synthesis: Plays a significant role in the synthesis of proteins.[11]
- Neuromuscular Function: Regulates muscle contraction and nerve signal transmission.[11]
- Cardiovascular Health: Helps regulate blood pressure and maintain a normal heart rhythm.[6][11]
- Bone Health: Crucial for the structural development of bone and influences the absorption of calcium.[6][11]
- DNA and RNA Synthesis: Required for the synthesis of DNA and RNA.[11]

Diagram of Magnesium's Physiological Roles:

Caption: Bioavailability and key physiological roles of the magnesium ion.

Safety and Handling

Magnesium octanoate is generally considered safe for its intended use in food and supplements. However, standard laboratory safety practices should be followed. It may cause skin and serious eye irritation.[12] May be harmful if inhaled and may cause respiratory irritation.[12]

- Handling: Use in a well-ventilated area. Avoid breathing dust. Wear protective gloves, clothing, and eye protection.[12][13]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container, away from heat and ignition sources.[4][9][12]
- Combustion Products: In case of fire, may produce fumes, magnesium oxide, carbon dioxide, and carbon monoxide.[12][13]

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